

(Chloromethoxy)cyclobutane: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: (Chloromethoxy)cyclobutane

CAS No.: 104620-74-8

Cat. No.: B2978473

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CAS Number: 104620-74-8 Chemical Class:

-Chloroalkyl Ether Primary Application: Reagent for the introduction of the cyclobutoxymethyl (CBOM) protecting group; linker synthesis in medicinal chemistry.

Executive Hazard Analysis: The -Haloether Alert

CRITICAL WARNING: (Chloromethoxy)cyclobutane is an

-chloroether. While specific toxicological data for this exact analog is limited compared to its structural congeners, it must be handled with the same extreme caution as Chloromethyl Methyl Ether (CMME) and Bis(chloromethyl) ether (BCME).

Structural Activity Relationship (SAR) & Carcinogenicity

The chemical moiety R-O-CH₂-Cl is a structural alert for high carcinogenic potential. The mechanism of toxicity is driven by the high electrophilicity of the methylene carbon, which is activated by the adjacent oxygen atom.

- Mechanism: Spontaneous dissociation into a resonance-stabilized oxonium ion ($R-O^+=CH_2$) and a chloride ion.
- Biological Impact: This oxonium species is a potent alkylating agent capable of reacting with nucleophilic sites on DNA (e.g., N7-guanine), leading to mutagenesis.
- Read-Across Toxicity: Regulatory bodies and safety protocols treat all volatile -chloroethers as potential occupational carcinogens until proven otherwise.

Hydrolysis & Decomposition

(Chloromethoxy)cyclobutane is hydrolytically unstable. Upon contact with moisture/mucous membranes, it decomposes rapidly:

This reaction releases hydrochloric acid (corrosive tissue damage) and formaldehyde (sensitizer/carcinogen), creating a dual-hazard scenario.

Technical Data & Properties

Property	Data / Estimate	Relevance
Molecular Formula	C	Precursor to C
	H	H
	O	O
	CIO	oxonium ion
Molecular Weight	120.58 g/mol	Volatile organic compound
Boiling Point	~130–140 °C (est.)	Lower volatility than CMME, but vapor hazard persists
Density	~1.08 g/mL	Heavier than water; sinks in aqueous spills
Solubility	Reacts with water	Do not use aqueous extraction for purification
Flash Point	< 60 °C (est.)	Flammable liquid; requires static grounding

Safe Handling Protocols (Engineering Controls)

Hierarchy of Controls

- Elimination: Can a less toxic protecting group (e.g., BOM-Cl or SEM-Cl) be used?
- Engineering: All transfers must occur in a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity >100 fpm.
- PPE: Double nitrile gloves (0.11 mm min) or Silver Shield® laminate gloves. Standard latex is permeable to

-haloethers.

Synthesis & Generation (In Situ)

To minimize exposure, generate **(Chloromethoxy)cyclobutane** in situ or immediately before use. Avoid isolating the neat material if possible.

Recommended Protocol (Acetal Exchange Method): This method avoids the use of HCl gas and paraformaldehyde, reducing the risk of forming symmetric bis(chloromethyl) ether analogs.

- Reagents: Cyclobutanol, Dimethoxymethane (DMM), ZnBr

(cat.), Acetyl Chloride.

- Workflow:

- Mix Cyclobutanol and DMM (solvent/reagent).

- Add catalytic ZnBr

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- Add Acetyl Chloride dropwise at 0 °C.

- Result: Formation of the

-chloroether and methyl acetate. Use the solution directly.

Decontamination & Quenching

Never dispose of active

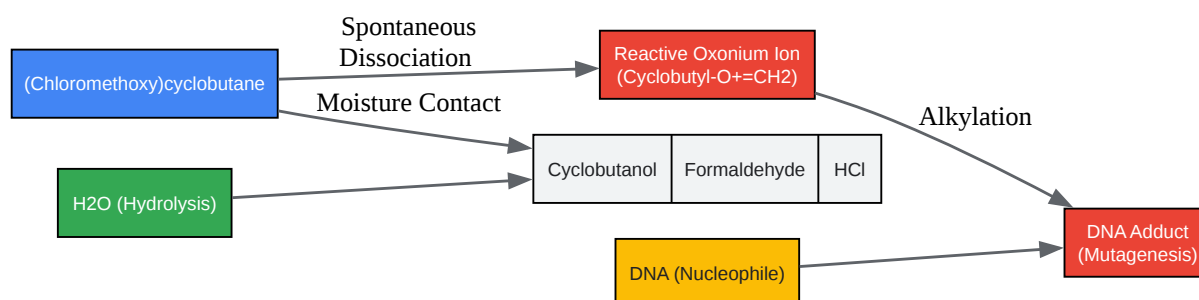
-chloroether solutions directly into waste containers. They must be chemically deactivated.

- Quench Solution: 1:1 mixture of Ammonium Hydroxide (conc.) and Ethanol.
- Mechanism: Ammonia reacts rapidly to form non-toxic hexamine derivatives and amino-acetals, effectively scavenging the alkylating agent.
- Procedure: Add the reaction mixture slowly to the stirring quench solution. Let stir for 1 hour before disposal.

Visualized Pathways & Workflows

Figure 1: Mechanism of Toxicity & Decomposition

This diagram illustrates the dual pathway of hazard: DNA alkylation (carcinogenicity) and Hydrolysis (acute toxicity).

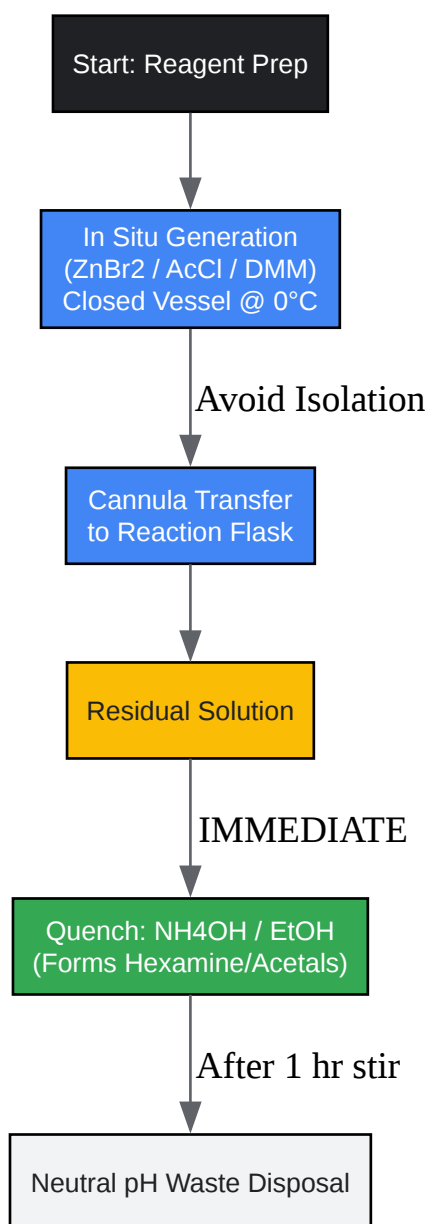


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Caption: Figure 1. The electrophilic oxonium intermediate drives DNA alkylation, while moisture triggers rapid hydrolysis.

Figure 2: Safe Handling & Quenching Workflow

A closed-loop protocol to ensure zero exposure during synthesis and disposal.



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Caption: Figure 2. Operational workflow emphasizing in situ generation and immediate chemical deactivation.

Emergency Procedures

Scenario	Immediate Action
Skin Contact	Do not scrub. Wash gently with soap and water for 15 min. Isolate contaminated clothing in a sealed bag.
Eye Contact	Rinse with water for 15 min.[1] Seek immediate ophthalmological support (HCl generation causes corneal damage).
Inhalation	Move to fresh air.[1][2] Observe for delayed pulmonary edema (up to 24h) due to HCl/Formaldehyde release.
Spill (< 10 mL)	Cover with absorbent pads soaked in 5% aqueous ammonia. Wait 15 min before cleanup.

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